

Personal protective equipment for handling 3-(N-Acetyl-N-ethylamino)pyrrolidine

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Compound of Interest

Compound Name: 3-(N-Acetyl-N-ethylamino)pyrrolidine

Cat. No.: B057440

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Essential Safety and Handling Guide for 3-(N-Acetyl-N-ethylamino)pyrrolidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-(N-Acetyl-N-ethylamino)pyrrolidine** (CAS No. 115445-29-9). The following procedures for operations and disposal are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Chemical and Physical Properties

Quantitative data for **3-(N-Acetyl-N-ethylamino)pyrrolidine** is not readily available. The following table includes data for the parent compound, pyrrolidine, to provide an estimate of its physical properties.

Property	Value (for Pyrrolidine)
Molecular Formula	C8H16N2O
Molecular Weight	156.23 g/mol
Boiling Point	87 - 88 °C
Flash Point	3 °C (closed cup)
Density	0.852 g/mL at 25 °C
Water Solubility	Completely miscible

Hazard Identification and Personal Protective Equipment (PPE)

The Safety Data Sheet (SDS) from TCI AMERICA indicates that **3-(N-Acetyl-N-ethylamino)pyrrolidine** causes skin irritation and serious eye irritation.[\[1\]](#) The parent compound, pyrrolidine, is a flammable liquid and vapor that can cause severe skin burns and eye damage, and is harmful if swallowed or inhaled.[\[2\]](#)[\[3\]](#) Therefore, a comprehensive approach to personal protection is mandatory.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye Protection	Tightly fitting safety goggles or a face shield (minimum 8-inch).
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber). Gloves must be inspected prior to use and disposed of after contamination.
Skin and Body Protection	A complete suit protecting against chemicals, or a lab coat with a chemical-resistant apron. Flame-retardant and antistatic protective clothing is recommended.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors is required if there is a risk of inhalation or if working outside a fume hood.

Experimental Protocol: Safe Handling Workflow

This step-by-step guide details the safe handling of **3-(N-Acetyl-N-ethylamino)pyrrolidine** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dark, and well-ventilated place, away from heat, sparks, and open flames.[\[1\]](#)
- Keep the container tightly closed to prevent the release of vapors.

2. Preparation and Handling:

- All handling of the chemical should be conducted in a properly functioning chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

- Ground all equipment to prevent static discharge, as the parent compound is highly flammable.[[4](#)]
- Use non-sparking tools when handling the container.
- Avoid contact with skin, eyes, and clothing.[[1](#)]
- Wash hands and face thoroughly after handling.[[1](#)]

3. In Case of a Spill:

- Evacuate the area and remove all ignition sources.
- Ventilate the area of the spill.
- Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect the absorbed material into a suitable, closed container for disposal.

4. First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[[1](#)]
- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice or attention. Take off contaminated clothing and wash it before reuse.[[1](#)]
- If inhaled: Move the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
- If swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.

Disposal Plan

All waste containing **3-(N-Acetyl-N-ethylamino)pyrrolidine** must be treated as hazardous waste.

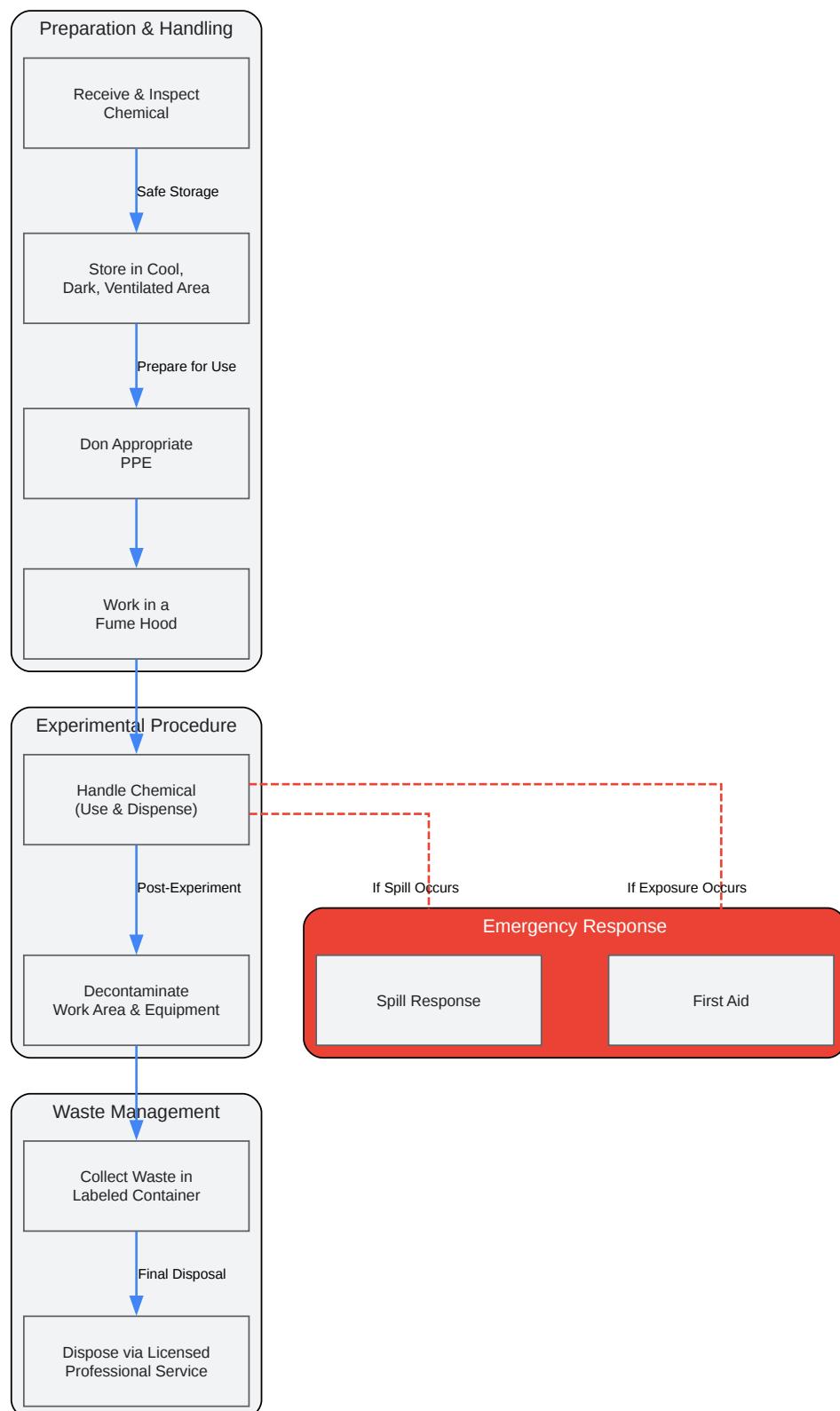
1. Waste Collection:

- Collect all waste, including unused chemical and contaminated materials (e.g., gloves, absorbent paper, containers), in a dedicated, clearly labeled, and sealed hazardous waste container.
- Do not mix amine waste with other chemical waste streams to prevent hazardous reactions.

2. Disposal Procedure:

- Dispose of the hazardous waste through a licensed professional waste disposal service.
- Follow all federal, state, and local environmental regulations for the disposal of hazardous chemical waste.[\[5\]](#)[\[6\]](#)
- Contaminated packaging should be disposed of in the same manner as the unused product.

Safe Handling Workflow Diagram

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